

Recommended application rates of Primisulfuron-methyl for specific weeds

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Compound of Interest

Compound Name: *Primisulfuron-methyl*

Cat. No.: *B166665*

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Application Notes and Protocols for Primisulfuron-methyl

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the recommended application rates of **Primisulfuron-methyl** for the control of specific weeds, detailed experimental protocols for efficacy testing, and an explanation of its mode of action.

Mechanism of Action

Primisulfuron-methyl is a selective, post-emergence herbicide belonging to the sulfonylurea chemical class.^[1] Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).^{[2][3][4]} ALS is a critical enzyme in the biosynthesis pathway of branched-chain amino acids—valine, leucine, and isoleucine.^{[2][3]} These amino acids are essential for protein synthesis and, consequently, cell division and plant growth.^[2] By blocking ALS, **primisulfuron-methyl** effectively halts the growth of susceptible weeds.^{[1][5]} The herbicide is absorbed through both the foliage and roots and is translocated throughout the plant to the growing points (meristems).^{[1][2]} Visible symptoms of herbicide activity, such as stunting and yellowing, typically appear within a few days to a week, with complete weed control achieved in two to three weeks.^[2]



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Mechanism of action of **Primisulfuron-methyl**.

Recommended Application Rates

Primisulfuron-methyl is primarily used for post-emergence weed control in corn (field corn, seed corn, and popcorn).[5] Application rates vary depending on the target weed species, their growth stage, and whether a single or split application is used. Adjuvants such as nonionic surfactants or crop oil concentrates are often recommended to enhance efficacy.[6]

Target Weed	Scientific Name	Application Rate (g a.i./ha)	Application Timing & Notes
Grassy Weeds			
Shattercane / Johnsongrass	Sorghum bicolor / Sorghum halepense	10 - 20	Optimal when weeds are 10-30 cm tall and actively growing.[3]
Quackgrass	Elymus repens	15 + 15 (split application)	Highly effective due to strong translocation. A split application can provide 99% control. [3][7]
Annual bluegrass	Poa annua	40 - 80	Effective for selective control in Kentucky bluegrass turf.[8]
Broadleaf Weeds			
Shepherd's-purse	Capsella bursa-pastoris	15 + 15 (split application)	A split application can provide 100% control. [7]
Cleavers	Galium aparine	15 + 15 (split application)	A split application can provide 100% control. [7]
Common lambsquarters	Chenopodium album	15 + 15 (split application)	A split application can provide up to 94% control. A single 30 g/ha application provided 90% control. [7]
Field pansy	Viola arvensis	30	Efficacy is moderate, around 70%.[7]
Prostrate knotweed	Polygonum aviculare	30	Efficacy is lower, around 21-40%.[7]

Note: The application rates in the table are presented in grams of active ingredient per hectare (g a.i./ha) for consistency. Product labels may provide rates in different units (e.g., oz/acre). For example, Beacon® Herbicide (75% **primisulfuron-methyl**) has a standard use rate of 0.76 oz/acre.[3][5] Always consult the product label for specific application rates and instructions.

Experimental Protocols for Efficacy Evaluation

The following protocols are based on established guidelines for conducting herbicide efficacy trials, such as those from the Organisation for Economic Co-operation and Development (OECD) Guideline 208 for Terrestrial Plant Toxicity Tests.[7][9]

Objective

To determine the effective application rate of **Primisulfuron-methyl** for the control of specific weed species under controlled field or greenhouse conditions.

Materials

- **Primisulfuron-methyl** formulation (e.g., water-dispersible granules)
- Target weed seeds or seedlings
- Crop seeds (if evaluating selectivity)
- Pots or designated field plots
- Growth medium (soil or artificial substrate)
- Calibrated sprayer
- Adjuvant (e.g., nonionic surfactant or crop oil concentrate)
- Personal Protective Equipment (PPE)
- Data collection tools (e.g., rulers, quadrats, biomass scale)

Experimental Design

- Treatments: Include a range of **Primisulfuron-methyl** application rates, an untreated control, and a positive control (a standard herbicide with known efficacy).
- Replication: Each treatment should be replicated at least four times in a randomized complete block design to minimize the effects of environmental variability.
- Plot Size: For field trials, a minimum net plot size of 25m² is recommended.[\[10\]](#)

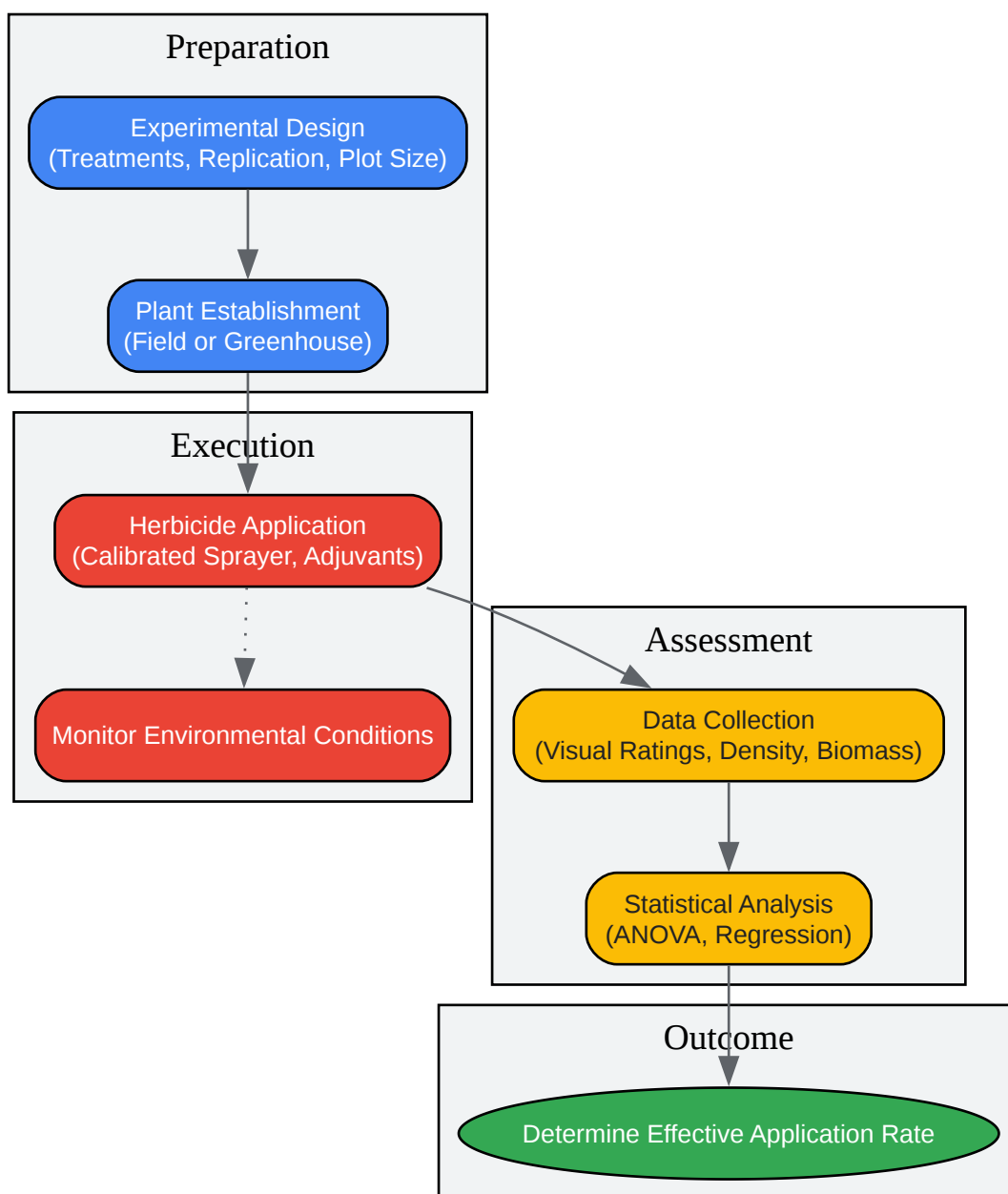
Procedure

- Plant Establishment:
 - Field Trials: Select a site with a natural and uniform infestation of the target weed(s).
 - Greenhouse Trials: Sow a known number of weed seeds in pots filled with a standardized growth medium.
- Herbicide Application:
 - Apply **Primisulfuron-methyl** post-emergence when weeds are at the specified growth stage for optimal control (e.g., 2-4 leaf stage).
 - Use a calibrated sprayer to ensure accurate and uniform application of the herbicide solution.
 - Include the recommended adjuvant in the spray mixture as per product label instructions.
- Environmental Conditions:
 - Conduct trials under conditions that favor active plant growth.[\[11\]](#)
 - Avoid application during periods of environmental stress such as drought, extreme heat, or cold.[\[11\]](#)[\[12\]](#)
 - Record environmental conditions (temperature, humidity, soil moisture) before, during, and after application.
- Data Collection:

- Assess weed control at regular intervals (e.g., 7, 14, 21, and 28 days after treatment).
- Evaluation methods can include:
 - Visual assessment of phytotoxicity (chlorosis, necrosis, stunting) on a percentage scale (0% = no effect, 100% = complete kill).
 - Weed density (number of plants per unit area).
 - Weed biomass (dry weight of above-ground plant material).
- For crop selectivity trials, assess any signs of phytotoxicity on the crop and measure crop yield at harvest.

Data Analysis

- Analyze the collected data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine significant differences between treatments.
- If a dose-response relationship is being investigated, use regression analysis to determine the application rate that provides a certain level of weed control (e.g., GR50 or GR90 - the rate that causes 50% or 90% growth reduction).



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